

The Discovery and Enduring Utility of Triallyl Cyanurate: A Technical Guide

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An in-depth exploration of the synthesis, history, and evolving applications of a pivotal crosslinking agent.

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Triallyl cyanurate (TAC), a trifunctional monomer, has carved a significant niche in the polymer industry as a highly effective crosslinking agent. This technical guide delves into the historical discovery of TAC, tracing its journey from an early patented insecticide to its current widespread use in enhancing the performance of modern materials. We will explore the evolution of its synthesis, detail key experimental protocols, and present its physicochemical properties in a clear, comparative format. This document is intended for researchers, scientists, and professionals in drug development and material science who seek a comprehensive understanding of this versatile molecule.

A Serendipitous Discovery and a Shift in Purpose

The first documented synthesis of **triallyl cyanurate** is attributed to James R. Dudley of the American Cyanamid Company, as detailed in a patent application filed on October 2, 1946, which was later granted as US Patent 2,510,564 on June 6, 1950.[1] The patent not only claimed the novel chemical compound but also highlighted its potential as an insecticidal composition.[1] This initial application, however, was soon overshadowed by the compound's exceptional ability to form crosslinked polymer networks.



Early production methods, as described by Dudley, involved the reaction of cyanuric chloride with allyl alcohol under alkaline conditions.[1] These pioneering experiments laid the groundwork for future refinements in TAC synthesis.

The Evolution of Synthesis: A Journey Towards Purity and Efficiency

Following its initial discovery, the focus of research shifted towards optimizing the synthesis of **triallyl cyanurate** to improve yield, purity, and cost-effectiveness. A significant advancement came with the work of Robert G. Nelb, detailed in a patent filed in 1951 (US Patent 2,631,148). [2] Nelb's method involved the slow addition of a concentrated aqueous solution of sodium hydroxide to a slurry of cyanuric chloride in excess allyl alcohol, with the crucial step of maintaining the reaction temperature below 10°C.[2] This low-temperature approach aimed to minimize side reactions and improve the purity of the final product.

Further innovations in the manufacturing process continued over the years, focusing on aspects like the concentration of reactants, the use of different solvents, and purification techniques. These developments were driven by the growing demand for high-purity TAC for specialized applications in the polymer industry.[3]

The primary synthesis route that has been consistently refined involves the reaction of cyanuric chloride with allyl alcohol in the presence of an acid acceptor, typically an alkali metal hydroxide.[2][3] An alternative method involves the reaction of a salt of cyanuric acid with allyl chloride.[4]

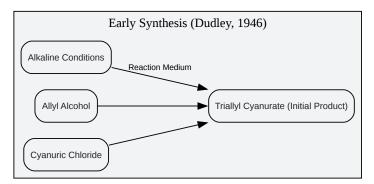
Understanding the Isomer: Triallyl Isocyanurate (TAIC)

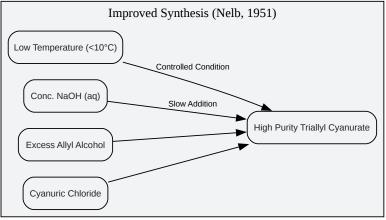
It is crucial to distinguish **triallyl cyanurate** (TAC) from its isomer, triallyl isocyanurate (TAIC). While both are trifunctional crosslinking agents, their synthesis and properties differ. TAIC is often produced through the trimerization of allyl isocyanate or by the reaction of isocyanuric acid with allyl chloride.[5][6] The distinct structural arrangements of TAC and TAIC influence their reactivity and the properties of the resulting polymers.[4]

Core Synthesis Pathways



The historical development of **triallyl cyanurate** synthesis can be visualized as a progression towards more controlled and efficient processes.





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Evolution of Triallyl Cyanurate Synthesis.

Physicochemical Properties of Triallyl Cyanurate

A comprehensive understanding of the physical and chemical properties of **triallyl cyanurate** is essential for its effective application.



Property	Value	Method/Reference
Molecular Formula	C12H15N3O3	[7]
Molecular Weight	249.27 g/mol	[7]
Appearance	Colorless transparent liquid or white crystal	[1][8]
Melting Point	26-28 °C	[7]
Boiling Point	150-160 °C at 10 mmHg	[7]
Density	1.1133 g/mL at 30 °C	[8]
Refractive Index	1.5049 at 25 °C	[8]
Solubility	Hardly soluble in water; Soluble in ethanol, acetone, halogenated hydrocarbons	[8]
Viscosity	1.26 x 10 ⁻² Pa⋅s at 30 °C	[8]

Key Experimental Protocols

The following are detailed methodologies for the synthesis of **triallyl cyanurate** based on the foundational patents.

Dudley's Initial Synthesis (1946)

Objective: To synthesize triallyl cyanurate.

Materials:

- Cyanuric chloride
- Allyl alcohol
- Sodium hydroxide
- Dioxane (optional solvent)



Procedure:

- A solution of sodium hydroxide in allyl alcohol is prepared.
- A solution of cyanuric chloride, optionally dissolved in a solvent like dioxane, is added to the allyl alcohol-sodium hydroxide mixture.
- The reaction is allowed to proceed, resulting in the formation of **triallyl cyanurate** and sodium chloride.
- The precipitated sodium chloride is removed by filtration.
- Excess allyl alcohol is removed by distillation under reduced pressure on a steam bath to yield the crude **triallyl cyanurate**.
- The product can be further purified by washing with water to remove any remaining salts and unreacted starting materials.[1]

Yield: Approximately 71-76% of the theoretical yield was reported in the patent examples.[1]

Nelb's Improved Synthesis (1951)

Objective: To produce triallyl cyanurate with high yield and purity.

Materials:

- Cyanuric chloride (1 mol)
- Allyl alcohol (in excess of 3 mols)
- Sodium hydroxide (at least 3 mols) as a concentrated aqueous solution (e.g., 40-50%)
- Toluene (optional inert organic solvent)

Procedure:

A slurry of one mole of cyanuric chloride in excess of three moles of allyl alcohol is prepared.
 An inert organic solvent such as toluene can be used as a diluent.



- The mixture is cooled to a temperature between 0°C and -10°C.
- A concentrated aqueous solution of sodium hydroxide (at least three moles) is slowly added
 to the slurry with vigorous stirring. The rate of addition is controlled to ensure the reaction
 temperature does not exceed 10°C.
- Upon completion of the reaction, the mixture is washed with water to remove sodium chloride, excess allyl alcohol, and any unreacted sodium hydroxide.
- The resulting solution, containing toluene and **triallyl cyanurate**, is then subjected to reduced pressure on a steam bath to remove the toluene, yielding the final product.[2]

Yield: A yield of 85.5% (92% based on active cyanuric chloride used) of nearly water-white **triallyl cyanurate** was reported.[2]

From Insecticide to Industrial Staple: The Evolving Applications of TAC

While initially patented for its insecticidal properties, the true potential of **triallyl cyanurate** was realized in its ability to act as a crosslinking agent.[1][4] Its three allyl groups readily participate in polymerization reactions, creating a robust three-dimensional network structure. This crosslinking imparts enhanced thermal stability, mechanical strength, and chemical resistance to a wide range of polymers.[4]

Today, TAC is a vital component in the production of high-performance materials, including:

- Unsaturated Polyesters and Acrylic Resins: It significantly improves the strength, rigidity, and heat resistance of these materials, making them suitable for demanding applications.[1]
- Glass-Reinforced Plastics: TAC is crucial for manufacturing plastics that can withstand high temperatures and mechanical stress.[4]
- Rubber and Cable Industries: It acts as a vulcanization co-agent, improving the curing process and the final properties of rubber products.[4]
- Radiation-Cured Coatings: As a co-agent in radiation curing, it enhances the efficiency of the crosslinking process.[4]

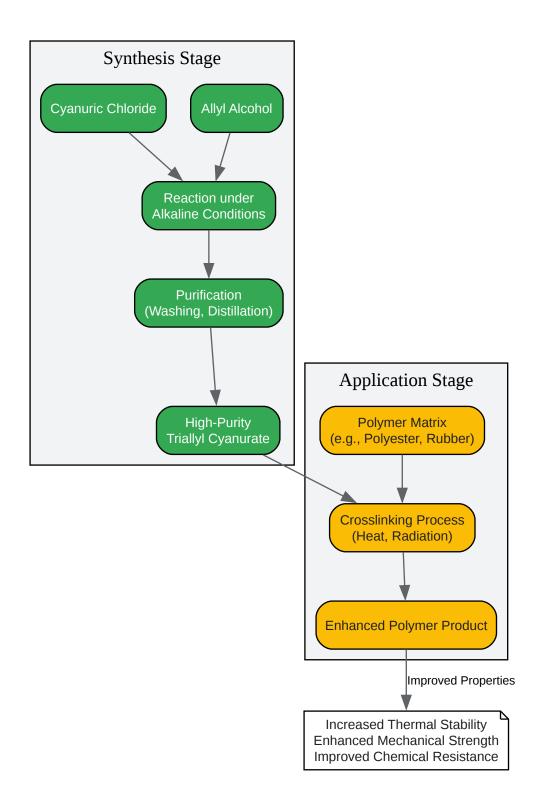


The journey of **triallyl cyanurate** from a potential insecticide to an indispensable industrial chemical underscores the importance of continued research and the often-unforeseen applications of novel chemical compounds.

Logical Workflow for TAC Synthesis and Application

The synthesis and subsequent application of **triallyl cyanurate** follow a logical progression from raw materials to final, enhanced products.





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